

# Application Notes and Protocols for the Quantification of Americium in Environmental Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Americium trinitrate*

Cat. No.: *B1217664*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

Americium-241 ( $^{241}\text{Am}$ ), a synthetic radionuclide, is a significant environmental contaminant stemming from nuclear activities. Its long half-life and radiotoxicity necessitate sensitive and accurate analytical methods for its quantification in various environmental matrices. This document provides detailed application notes and protocols for the determination of Americium in environmental samples, focusing on radiochemical separation and subsequent radiometric or mass spectrometric measurements.

## Principle Analytical Methods

The primary methods for the quantification of Americium in environmental samples involve a multi-step process: sample collection and preparation, radiochemical separation and purification, and finally, detection and quantification. The most common detection techniques include alpha spectrometry, gamma-ray spectroscopy, and inductively coupled plasma mass spectrometry (ICP-MS).<sup>[1][2][3]</sup>

- **Alpha Spectrometry:** This technique measures the characteristic alpha particles emitted by Americium isotopes. It offers high sensitivity but requires extensive sample purification to

remove interfering alpha-emitters and matrix components that can cause self-absorption of the alpha particles.[1]

- **Gamma-Ray Spectroscopy:** This method detects the gamma rays emitted by certain Americium isotopes, notably the 59.5 keV gamma-ray from  $^{241}\text{Am}$ . [1][2] It can be used for direct, non-destructive analysis of samples, particularly those with higher levels of contamination. [3]
- **Inductively Coupled Plasma Mass Spectrometry (ICP-MS):** A highly sensitive technique that measures the mass-to-charge ratio of ions. ICP-MS can provide isotopic information and is generally faster than alpha spectrometry, though it can be more susceptible to isobaric and polyatomic interferences. [1][4]

## Quantitative Data Summary

The following tables summarize the performance characteristics of various analytical methods for Americium quantification.

Table 1: Method Detection Limits and Activity Levels

Analytical Method	Sample Matrix	Minimum Detectable Activity (MDA) / Detection Limit	Notes
Gamma-Ray Spectroscopy	General Environmental	0.4 Bq/g (10 pCi/g) routinely; as low as 0.04 Bq/g (1 pCi/g) with longer counting times.[2]	Field portable instruments may have higher detection limits. [2]
Alpha Spectrometry	Water	Target Minimum Detectable Concentration (MDC) of 1 pCi/L.[5]	Requires significant sample preparation and long count times. [6]
Alpha Spectrometry	Building Materials	Capable of achieving a required minimum reporting level of 0.20 pCi/g.[7]	
Accelerator Mass Spectrometry (AMS)	Groundwater	As low as $1.2 \times 10^5$ atoms/mL (0.048 fg/mL).[3]	Extremely sensitive but high cost and complexity.[3]
ICP-MS/MS	Soil/Sediment	0.017 fg/g (corresponding to 0.0022 mBq/g).[4]	Offers rapid analysis with very low detection limits.[4]

Table 2: Chemical Recovery and Accuracy

Method	Tracer Isotope	Typical Recovery	Accuracy
Alpha Spectrometry	$^{243}\text{Am}$	85% - 102% <a href="#">[1]</a>	Dependent on tracer equilibrium and separation efficiency.
EPA Method for Water	$^{243}\text{Am}$	Method performance is evaluated based on tracer recovery.	Validation required prior to use. <a href="#">[5]</a>
EPA Method for Building Materials	$^{243}\text{Am}$	Method performance is evaluated based on tracer recovery.	Validation required prior to use. <a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Analysis of Americium in Water Samples by Alpha Spectrometry

This protocol is adapted from the EPA's rapid radiochemical method.[\[5\]](#)

#### 1. Sample Preparation and Pre-concentration:

- Acidify the water sample (typically 200 mL) with nitric acid.
- Add a known amount of  $^{243}\text{Am}$  tracer to determine chemical yield.
- Co-precipitate Americium with neodymium fluoride ( $\text{NdF}_3$ ) by adding neodymium carrier and hydrofluoric acid (HF).[\[5\]](#) Caution: HF is extremely hazardous.
- Centrifuge the sample to collect the precipitate.
- Decant the supernatant.

#### 2. Radiochemical Separation:

- Dissolve the precipitate in a mixture of nitric acid and boric acid.
- Perform valence adjustment of interfering elements, if necessary.
- Separate Americium from other radionuclides using extraction chromatography. A common approach involves using a stacked column system with TRU Resin and TEVA Resin.

#### 3. Source Preparation and Alpha Spectrometry:

- Elute the purified Americium fraction.
- Prepare a thin-layer source for alpha spectrometry by micro-precipitation with cerium fluoride ( $\text{CeF}_3$ ) or electrodeposition onto a stainless steel disc.[\[1\]](#)[\[7\]](#)
- Count the sample in an alpha spectrometer for a sufficient time (e.g., at least 1 hour) to achieve the desired detection limit.[\[5\]](#)
- Analyze the resulting alpha spectrum to identify and quantify the peaks corresponding to  $^{241}\text{Am}$  and the  $^{243}\text{Am}$  tracer.

## Protocol 2: Analysis of Americium in Soil and Sediment Samples by ICP-MS

This protocol outlines a general procedure for the analysis of solid environmental samples.

### 1. Sample Preparation and Digestion:

- Dry and homogenize the soil or sediment sample.
- Weigh a representative aliquot (e.g., 1-10 g) of the sample.
- Add a known amount of  $^{243}\text{Am}$  tracer for isotope dilution analysis.
- Perform a total acid digestion of the sample using a combination of strong acids (e.g., nitric acid, hydrochloric acid, hydrofluoric acid) in a microwave digestion system.

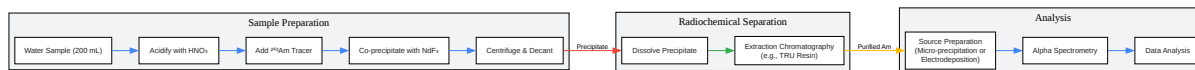
### 2. Radiochemical Separation:

- After digestion, evaporate the sample to near dryness and redissolve in a suitable acid matrix (e.g., 3M  $\text{HNO}_3$ ).
- Separate Americium from the bulk matrix and interfering elements using a multi-column chromatographic procedure. This may involve a combination of anion exchange and extraction chromatography resins (e.g., UTEVA, DGA).[\[4\]](#)

### 3. ICP-MS Analysis:

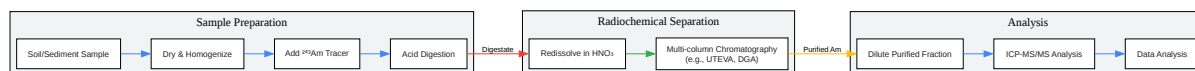
- Dilute the purified Americium fraction to a suitable volume with dilute nitric acid.
- Introduce the sample into the ICP-MS.
- Measure the ion signals for  $^{241}\text{Am}$  and  $^{243}\text{Am}$ . The use of a collision/reaction cell (e.g., with  $\text{O}_2/\text{He}$ ) in an ICP-MS/MS system can help to minimize polyatomic interferences.[\[4\]](#)
- Calculate the concentration of  $^{241}\text{Am}$  in the original sample based on the measured isotope ratio and the amount of tracer added.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Americium analysis in water by alpha spectrometry.



[Click to download full resolution via product page](#)

Caption: Workflow for Americium analysis in soil by ICP-MS.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ANALYTICAL METHODS - Toxicological Profile for Americium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. Determination of <sup>241</sup>Am in Environmental Samples: A Review - PMC [pmc.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]
- 5. epa.gov [epa.gov]
- 6. researchgate.net [researchgate.net]
- 7. epa.gov [epa.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of Americium in Environmental Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217664#analytical-methods-for-quantifying-ameridium-in-environmental-samples]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)